

# Application Note & Protocols: Development of Tuberonic Acid-Specific Antibodies

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## Compound of Interest

Compound Name: Tuberonic acid

Cat. No.: B149402

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Tuberonic acid** (TA), a derivative of jasmonic acid, is a plant hormone known to play a crucial role in inducing tuber formation in potatoes and other plants.[1][2] Its structural similarity to other jasmonates necessitates the development of highly specific antibodies for accurate detection and quantification in complex biological samples.[1] Such antibodies are invaluable tools for studying its signaling pathways, physiological roles, and for potential applications in agriculture and crop science. This document provides a comprehensive guide to the principles and protocols for generating specific polyclonal or monoclonal antibodies against **tuberonic acid**.

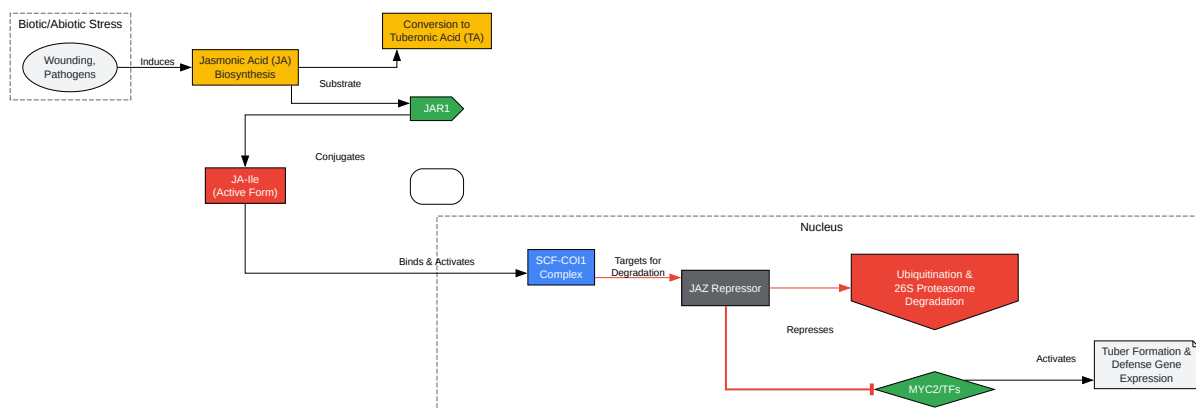
Small molecules like **tuberonic acid** are haptens, meaning they are not immunogenic on their own.[3][4][5] To elicit an immune response, they must be covalently coupled to a larger carrier protein, such as Keyhole Limpet Hemocyanin (KLH) or Bovine Serum Albumin (BSA).[3][4][5] [6] The resulting conjugate is then used to immunize an animal, leading to the production of antibodies that can recognize the hapten.[7][8]

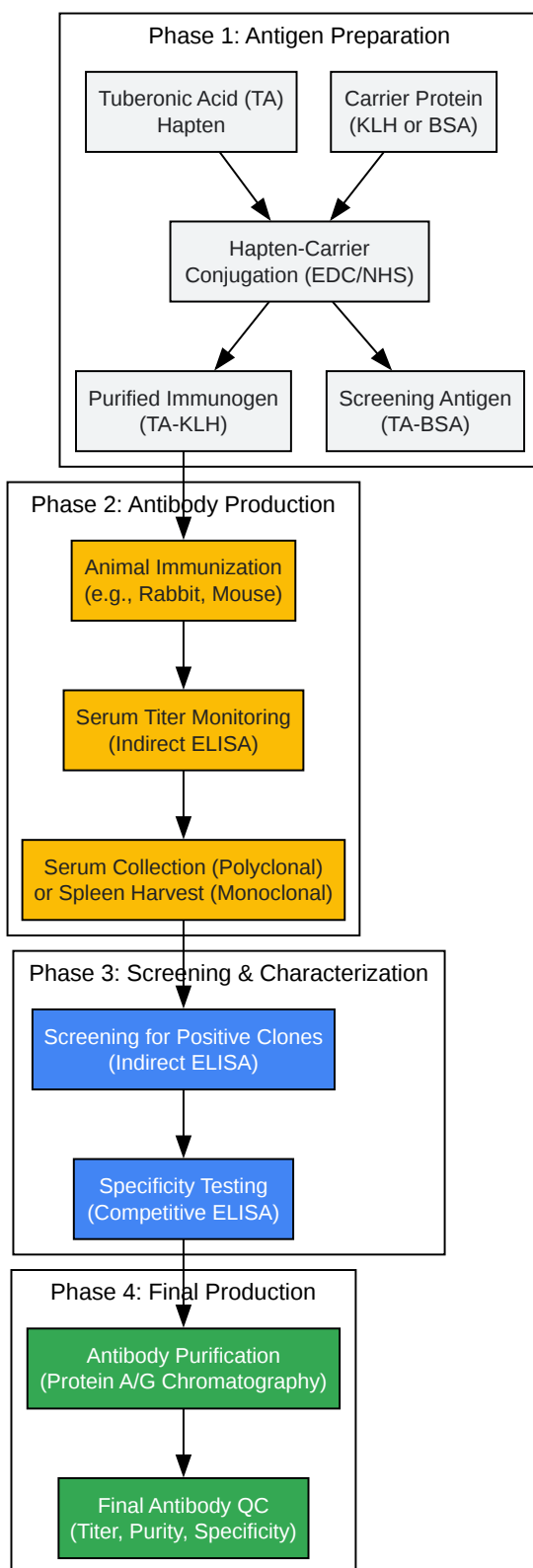
## Tuberonic Acid Signaling Pathway

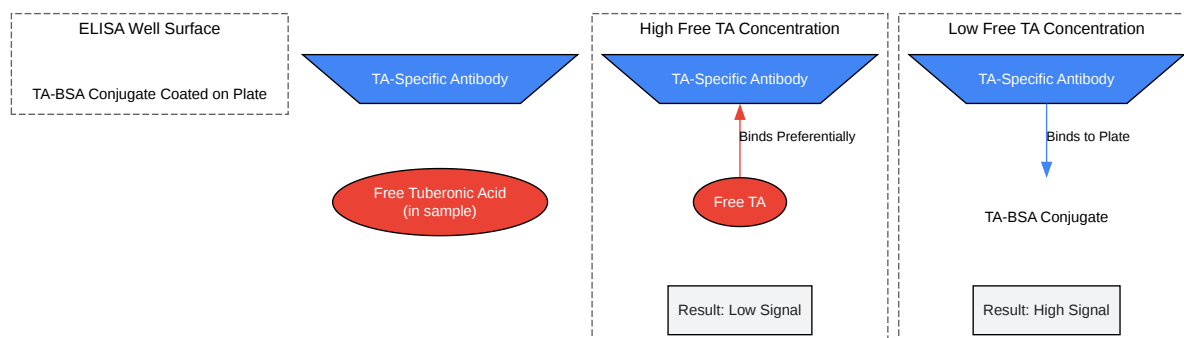
**Tuberonic acid** is part of the broader jasmonate signaling pathway, which is central to plant development and defense responses.[9][10][11] The core of this pathway involves the perception of the active form of jasmonate, JA-Isoleucine (JA-Ile), by the COI1 receptor. This

leads to the degradation of JAZ repressor proteins and the subsequent activation of transcription factors (like MYC2) that regulate the expression of jasmonate-responsive genes.

[\[10\]](#)[\[12\]](#)







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